

Technical Guide: 8-Chloro-6-methylquinoline-4-carboxylic Acid

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Compound of Interest

Compound Name: 8-Chloro-6-methylquinoline-4-carboxylic acid

Cat. No.: B15252850

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CAS Number: 1595618-64-6[1][2]

Abstract

This technical guide provides a comprehensive analysis of **8-Chloro-6-methylquinoline-4-carboxylic acid**, a critical heterocyclic scaffold in medicinal chemistry. Identified by CAS 1595618-64-6, this compound serves as a pivotal intermediate in the synthesis of bioactive quinoline derivatives, particularly in the development of antiviral (DHODH inhibitors) and antibacterial agents. This document details its physicochemical profile, a self-validating synthesis protocol via the Pfitzinger reaction, and its strategic application in drug discovery.

Chemical Identity & Physicochemical Profile

The 4-carboxyquinoline core, decorated with a halogen at the 8-position and a methyl group at the 6-position, offers a unique electronic and steric profile. The 8-chloro substituent modulates pKa and lipophilicity, influencing membrane permeability and metal chelation capability, while the 6-methyl group provides a handle for hydrophobic interactions within protein binding pockets.

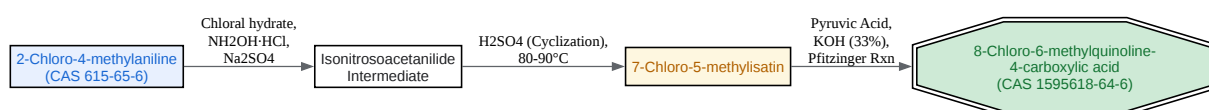
Property	Data
CAS Number	1595618-64-6
IUPAC Name	8-Chloro-6-methylquinoline-4-carboxylic acid
Molecular Formula	C ₁₁ H ₈ ClNO ₂
Molecular Weight	221.64 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF; sparingly soluble in water (acidic form)
pKa (Predicted)	~3.5 (COOH), ~2.0 (Quinoline N)
InChI Key	ANUPYYUKKUBWAC-UHFFFAOYSA-N

Synthetic Methodology

The most robust and scalable route to **8-Chloro-6-methylquinoline-4-carboxylic acid** is the Pfitzinger Reaction. This method is preferred over the Conrad-Limpach or Doebner-Miller syntheses due to its high regioselectivity for the 4-carboxylic acid functionality.

2.1 Retrosynthetic Analysis

The synthesis traces back to commercially available 2-chloro-4-methylaniline. The aniline is first converted to 7-chloro-5-methylisatin via the Sandmeyer isonitrosoacetanilide method, which then undergoes condensation with pyruvic acid.



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Figure 1: Step-wise synthetic pathway from aniline precursor to final quinoline acid.

2.2 Detailed Experimental Protocol

Note: All steps must be performed in a fume hood. Standard PPE (gloves, goggles, lab coat) is mandatory.

Step 1: Synthesis of 7-Chloro-5-methylisatin

- Reagents: Suspend 2-chloro-4-methylaniline (0.1 mol) in water. Add chloral hydrate (0.11 mol) and sodium sulfate (120 g in water).
- Reaction: Add a solution of hydroxylamine hydrochloride (0.3 mol) in water. Heat the mixture to boiling for 5 minutes.
- Precipitation: Cool the reaction. The isonitrosoacetanilide intermediate precipitates as a solid. Filter and dry.^{[1][2]}
- Cyclization: Slowly add the dry intermediate to concentrated sulfuric acid pre-heated to 50°C. Maintain temperature below 70°C. After addition, heat to 80°C for 30 minutes.
- Quench: Pour the dark solution onto crushed ice. The 7-chloro-5-methylisatin precipitates as an orange/red solid. Filter, wash with water, and dry.

Step 2: Pfitzinger Reaction (Isatin to Quinoline)

- Condensation: Dissolve 7-chloro-5-methylisatin (1 eq) in 33% aqueous KOH (excess).
- Addition: Add pyruvic acid (1.2 eq) or sodium pyruvate.
- Reflux: Heat the mixture to reflux (100°C) for 4-6 hours. The color typically shifts from red/orange to yellow/brown.
- Workup: Cool the mixture to room temperature. Acidify carefully with glacial acetic acid or dilute HCl to pH 3-4.
- Isolation: The product, **8-Chloro-6-methylquinoline-4-carboxylic acid**, precipitates as an off-white solid. Filter and wash extensively with water to remove inorganic salts.
- Purification: Recrystallize from ethanol or acetic acid if necessary to achieve >98% purity.

Application in Drug Discovery

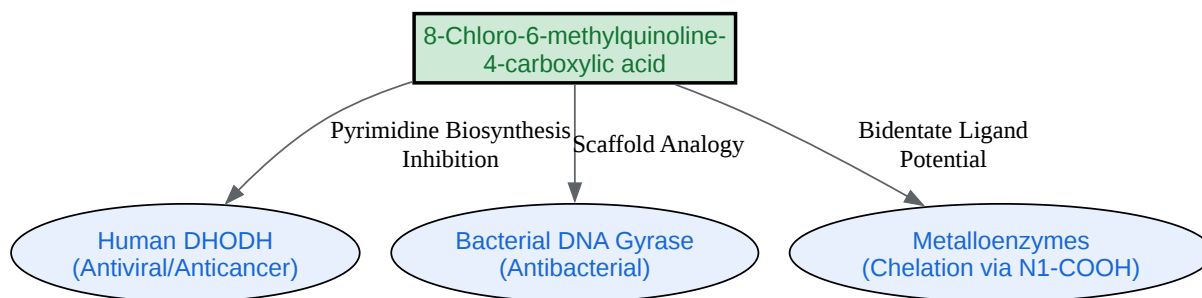
This scaffold is highly valued in medicinal chemistry for its ability to inhibit specific enzymes and chelate metals in metalloenzymes.

3.1 Structural Activity Relationship (SAR)

- 4-COOH: Essential for binding to positively charged residues (e.g., Arginine) in active sites or coordinating with metal ions (Mg^{2+} , Zn^{2+}).
- 8-Cl: Provides steric bulk and lipophilicity; often improves metabolic stability by blocking the 8-position from oxidation.
- 6-Me: Fills hydrophobic pockets; can be oxidized to a hydroxymethyl or aldehyde for further functionalization.

3.2 Key Therapeutic Areas

- Antiviral Agents (DHODH Inhibitors): Quinoline-4-carboxylic acids are known inhibitors of Dihydroorotate Dehydrogenase (DHODH), a key enzyme in pyrimidine biosynthesis. The 8-chloro substituent often enhances potency against viral replication (e.g., Influenza, Dengue).
- Antibacterial Agents: Analogous to fluoroquinolones, this core interacts with DNA gyrase/Topoisomerase IV, although the 4-COOH is typically part of the pharmacophore requiring a 3-carboxy/4-oxo arrangement in classic quinolones; here, it serves as a precursor or distinct mechanistic inhibitor.
- Neuroprotection: 8-Hydroxyquinoline analogs are famous chelators. While this compound is an 8-chloro variant, it serves as a lipophilic isostere used to probe the necessity of the 8-OH group in Alzheimer's research.



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Figure 2: Primary biological targets and mechanisms of action.

Analytical Characterization

To ensure the integrity of the synthesized compound, the following analytical signals are expected:

- ^1H NMR (DMSO- d_6 , 400 MHz):
 - δ 13.5-14.0 ppm: Broad singlet (COOH).
 - δ 8.9-9.0 ppm: Doublet (H2 proton, characteristic of quinoline ring).
 - δ 8.0-8.5 ppm: Aromatic protons (H3, H5, H7). H5 and H7 will appear as singlets or doublets with meta-coupling (~1-2 Hz) due to the substitution pattern.
 - δ 2.5-2.6 ppm: Singlet (CH_3 group at position 6).
- Mass Spectrometry (ESI):
 - $[\text{M}+\text{H}]^+$: m/z ~222.0 (Cl isotope pattern $^{35}\text{Cl}/^{37}\text{Cl}$ in 3:1 ratio).
 - $[\text{M}-\text{H}]^-$: m/z ~220.0 (Negative mode is often more sensitive for carboxylic acids).

Safety & Handling

- GHS Classification: Irritant (Skin/Eye).
- Handling: Avoid dust formation. The intermediate isatin derivatives can be potent skin sensitizers.
- Storage: Store in a cool, dry place. The carboxylic acid is stable at room temperature but should be kept away from strong oxidizing agents.

References

- PubChem.Quinoline-4-carboxylic acid derivatives and physical properties. National Library of Medicine. Available at: [\[Link\]](#)
- Royal Society of Chemistry.Pfitzinger Reaction Methodologies for Quinoline Synthesis. Available at: [\[Link\]](#)

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Sources

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- [2. pdf.benchchem.com \[pdf.benchchem.com\]](#)
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